

para-Hydroxy Atorvastatin-d5 Calcium Salt structure elucidation

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Compound of Interest

Compound Name: *para-Hydroxy Atorvastatin-d5
Calcium Salt*

Cat. No.: *B13842586*

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Executive Summary

In the bioanalysis of statins, the structural validation of metabolites and their internal standards (IS) is a critical compliance step for pharmacokinetic (PK) assays. para-Hydroxy Atorvastatin (p-OH-AT) is a major active metabolite of Atorvastatin formed via CYP3A4 oxidation.^{[1][2]} Its deuterated analog, p-Hydroxy Atorvastatin-d5 Calcium Salt, serves as the gold-standard IS for LC-MS/MS quantification.^{[1][2]}

This guide provides a rigorous structural elucidation framework. It addresses the primary analytical challenge: distinguishing the para-hydroxy regioisomer from the ortho-hydroxy metabolite while confirming the isotopic integrity of the d5-label.

Chemical Context & Structural Significance

1.1 The Moiety of Interest

Atorvastatin Calcium is a hemicalcium salt (2:1 stoichiometry). The molecule consists of a central pyrrole ring substituted with:

- A dihydroxyheptanoic acid side chain (the pharmacophore).^{[2][3]}

- An isopropyl group.[\[4\]](#)
- A 4-fluorophenyl group.[\[1\]\[2\]\[3\]\[4\]\[5\]\[6\]](#)
- A pendant phenyl group (Position 3).[\[2\]](#)
- A phenylcarbamoyl group (Position 4, containing an aniline moiety).[\[2\]](#)

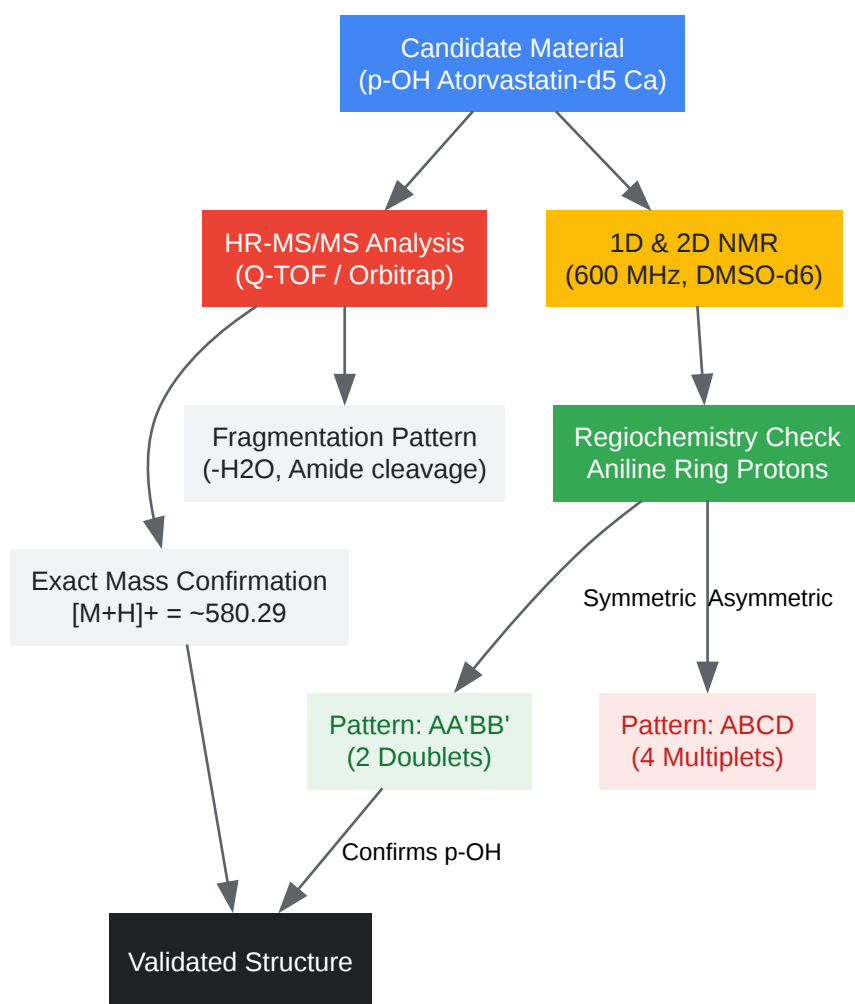
1.2 The Metabolic & Isotopic Logic

- Metabolism: CYP3A4 hydroxylates the phenyl ring of the phenylcarbamoyl (aniline) moiety.
 - Para-hydroxylation yields the target molecule.[\[1\]](#)
 - Ortho-hydroxylation yields the isobaric impurity.[\[1\]](#)
- Isotopic Labeling (d5): To function as a stable IS, the deuterium label must be metabolically stable and chemically inert.
 - Location: The d5 label is typically placed on the pendant phenyl ring (at pyrrole C3).
 - Reasoning: If the label were on the aniline ring, hydroxylation would displace a deuterium (creating a d4 species) or be subject to kinetic isotope effects (KIE).[\[2\]](#) Placing the d5 on the pendant phenyl ensures the mass shift remains exactly +5 Da relative to the unlabeled metabolite.

Analytical Strategy: The Elucidation Workflow

The elucidation process must answer three questions:

- Identity: Is it p-Hydroxy Atorvastatin? (Mass & Fragmentation)[\[1\]\[2\]\[6\]\[7\]\[8\]\[9\]](#)
- Regiochemistry: Is the hydroxyl group at the para position (vs. ortho)? (NMR)[\[1\]\[2\]\[10\]](#)
- Purity: Is the Calcium salt stoichiometry and isotopic enrichment correct?



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Caption: Integrated workflow for structural validation combining Mass Spectrometry for elemental composition and NMR for regiochemical assignment.

Mass Spectrometry Elucidation (HRMS)

3.1 Exact Mass & Isotopic Pattern

The introduction of the hydroxyl group (+16 Da) and five deuteriums (+5 Da) creates a distinct mass shift compared to the parent Atorvastatin.

Compound	Formula (Free Acid)	Monoisotopic Mass (Da)	[M+H] ⁺ (m/z)
Atorvastatin (d0)	C ₃₃ H ₃₅ FN ₂ O ₅	558.25	559.26
p-OH Atorvastatin-d5	C ₃₃ H ₂₉ D ₅ FN ₂ O ₆	579.29	580.30
o-OH Atorvastatin-d5	C ₃₃ H ₂₉ D ₅ FN ₂ O ₆	579.29	580.30

Critical Check: The [M+H]⁺ peak must be observed at m/z 580.30.[\[2\]](#)

- If m/z is 579, the d5 label may be on the aniline ring (loss of 1 D during hydroxylation).
- If m/z is 575, the material is unlabeled.

3.2 Fragmentation Pathway

In ESI⁺ mode, Atorvastatin derivatives undergo characteristic fragmentation.

- Water Loss: [M+H-18]⁺ (Lactone formation).[\[1\]](#)[\[2\]](#)
- Amide Cleavage: The bond between the pyrrole C4 and the amide nitrogen is labile.
 - Fragment A (Pyrrole core): Contains the d5-phenyl and F-phenyl.[\[1\]](#)[\[2\]](#)
 - Fragment B (Aniline part): Contains the Hydroxyl group.[\[2\]](#)[\[11\]](#)

Observation: For p-OH Atorvastatin-d5, the "Pyrrole Core" fragment will carry the +5 Da shift (d5-phenyl), while the "Aniline" fragment will carry the +16 Da shift (OH).[\[1\]](#)[\[2\]](#) This confirms the d5 and OH are on different rings.

NMR Spectroscopy: The Regiochemistry Key

This is the definitive step to distinguish para-hydroxy from ortho-hydroxy.[\[1\]](#)[\[2\]](#)

4.1 Solvent Selection

- Recommended: DMSO-d₆.[\[1\]](#)[\[2\]](#)

- Reasoning: The Calcium salt is sparingly soluble in CDCl₃. DMSO-d₆ provides excellent solubility and separates the aromatic signals effectively.

4.2 The Diagnostic Region (6.5 – 7.5 ppm)

Focus exclusively on the protons of the phenylcarbamoyl (aniline) ring.

Scenario A: para-Hydroxy (Target)

- Symmetry: The molecule has a plane of symmetry through the N-C1-C4 axis of the aniline ring.
- Pattern: AA'BB' System.
- Signals: You will see two distinct doublets (integrating to 2 protons each).^[1]^[2]
 - ~ 7.4 ppm (2H, d, Hz): Protons ortho to the Amide Nitrogen.
 - ~ 6.7 ppm (2H, d, Hz): Protons ortho to the Hydroxyl group (shielded).^[2]

Scenario B: ortho-Hydroxy (Impurity)

- Symmetry: Asymmetric.
- Pattern: ABCD System.
- Signals: You will see four distinct multiplets (1H each).^[1]^[2]
 - The coupling patterns will be complex (dd, td) due to adjacent protons.

Scenario C: d₅-Label Verification

- Look at the Pendant Phenyl region (usually ~7.0 - 7.2 ppm in unlabeled atorvastatin).^[1]^[2]
- Result: In the d₅-analog, these signals must be silent (invisible) in ¹H NMR.

- Integration Check: The total aromatic integration should be reduced by exactly 5 protons compared to the non-deuterated standard.

Experimental Protocol

Protocol 5.1: Sample Preparation for NMR

- Weighing: Weigh approx. 3-5 mg of p-OH Atorvastatin-d5 Calcium Salt.
- Dissolution: Add 600

L of DMSO-d6 (99.9% D).[\[1\]](#)[\[2\]](#)

- Note: If the solution is cloudy, the calcium salt may require gentle warming (40°C) or sonication. Do not filter unless necessary, as salt stoichiometry may shift.
- Acquisition:
 - Instrument: 500 MHz or higher (600 MHz preferred for aromatic resolution).[\[1\]](#)[\[2\]](#)
 - Scans: Minimum 64 scans to visualize minor impurities.
 - Pulse Program: zg30 (standard proton).[\[1\]](#)[\[2\]](#)

Protocol 5.2: Data Analysis & Validation Criteria

Use this checklist to validate the Certificate of Analysis (CoA).

Parameter	Acceptance Criteria	Scientific Rationale
1H NMR (Aromatic)	Two doublets (Hz) in aniline region.[1][2]	Confirms 1,4-substitution (para).
1H NMR (Integration)	Absence of 5H signal in pendant phenyl region.[2]	Confirms d5 label location.
MS (Parent Ion)	m/z 580.3 ± 0.5 Da.[1][2]	Confirms Formula + d5.
MS (Fragment)	Detection of d5-containing pyrrole core.	Confirms label stability.
Appearance	Off-white to pale yellow solid. [1][2]	Typical for oxidized statins.

Handling & Stability

- **Light Sensitivity:** Like all statins, the p-OH metabolite is sensitive to photo-oxidation (forming phenanthrene derivatives).[1][2]
 - Action: Handle under yellow light; store in amber vials.
- **Lactone Interconversion:** In acidic media, the open-chain hydroxy acid (active form) cyclizes to the lactone.
 - Action: Keep LC solvents and storage buffers at pH > 6.0. The Calcium salt is stable in solid form but can cyclize in unbuffered aqueous solution.

References

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